

NVP-ADW742 in Pre-clinical Research

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Compound Focus: Nvp-adw742

CAS No.: 475488-23-4

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NVP-ADW742 is a small-molecule inhibitor identified in early research for its ability to block the Insulin-like Growth Factor-1 Receptor (IGF-1R) kinase. The table below summarizes its performance from key pre-clinical studies.

Aspect	Experimental Findings
Primary Target	Insulin-like Growth Factor-1 Receptor (IGF-1R) kinase [1] [2].
Mechanism of Action	Inhibits IGF-1R autophosphorylation and downstream PI3K/Akt/mTOR signaling pathway, inducing cell cycle arrest (G1 phase) and promoting apoptosis [1] [2].
Monotherapy Efficacy	Shows dose-dependent inhibition of cancer cell proliferation (IC ₅₀ in the micromolar range, e.g., 0.55-1.4 μM in Ewing tumor cells) [2].
Synergy with Chemotherapy	Synergistically enhances effects of etoposide, carboplatin, doxorubicin, and vincristine, lowering effective chemotherapy doses required [1] [2].
Synergy with Targeted Therapy	Combined use with imatinib (c-Kit inhibitor) shows superior effect in sensitizing certain cancer cells to chemotherapy [1] [2].
Anti-angiogenic Effect	Reduces IGF-I-mediated expression of Vascular Endothelial Growth Factor (VEGF), suggesting a potential secondary role in inhibiting tumor angiogenesis [1].

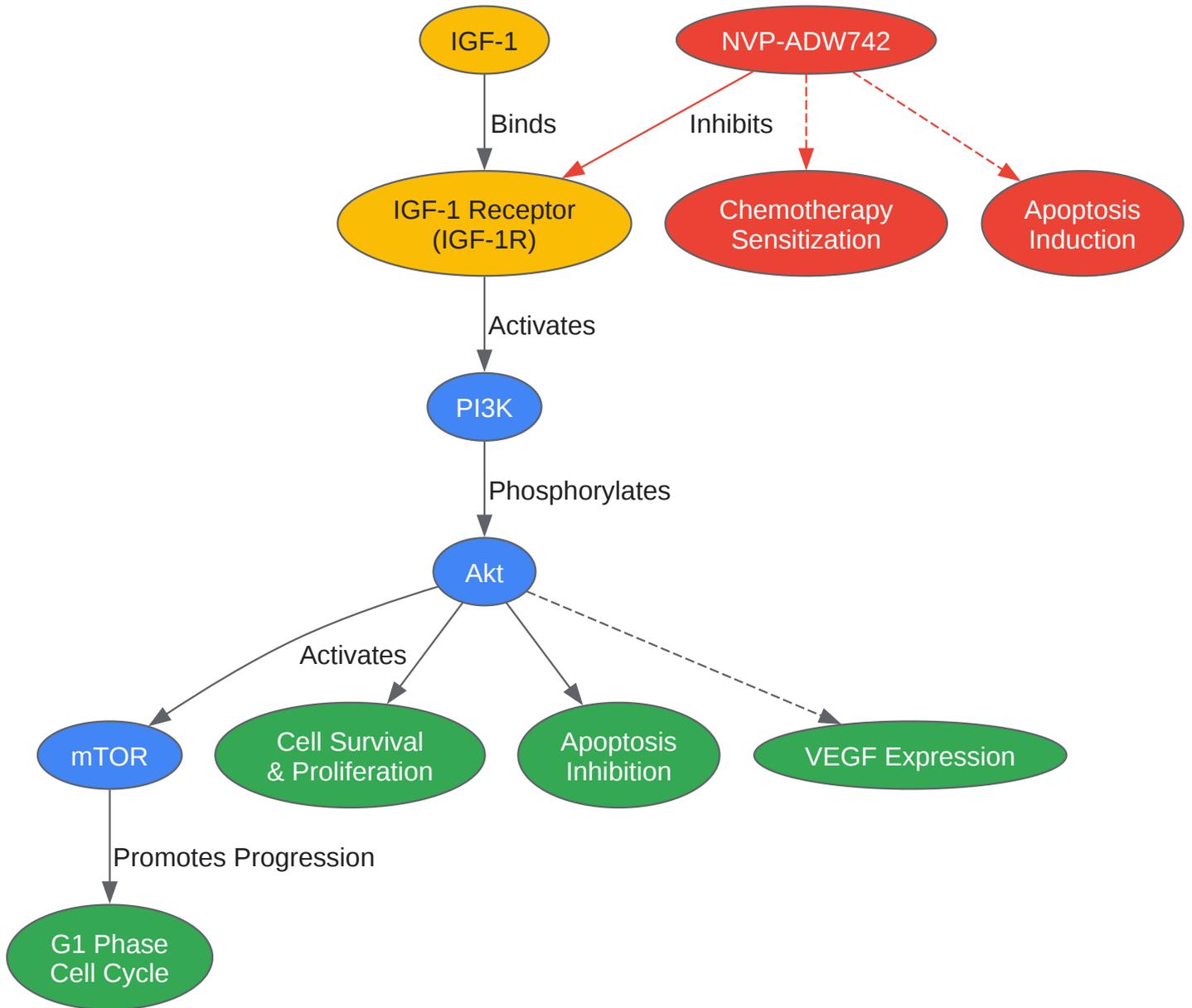
Experimental Protocols from Key Studies

The following methodologies from published research can serve as a reference for designing experiments to evaluate **NVP-ADW742**.

- **Cell Viability and Combination Effects (MTT Assay)**
 - **Purpose:** To measure cell proliferation and assess the combined effect of **NVP-ADW742** with other drugs [1].
 - **Method:** Cells are treated with various concentrations of **NVP-ADW742**, both alone and in combination with chemotherapeutic agents. After a defined period, MTT reagent is added. Metabolically active cells convert MTT into purple formazan crystals, which are dissolved and quantified by spectrophotometry. Data analysis often uses the Chou-Talalay method to determine combination indices (CI) for synergism or antagonism [1].
- **Apoptosis Analysis (TUNEL Assay)**
 - **Purpose:** To directly measure and confirm the induction of apoptosis (programmed cell death) in cells treated with **NVP-ADW742** and chemotherapy [1].
 - **Method:** After treatment, DNA fragmentation—a hallmark of apoptosis—is detected by enzymatically labeling the 3'-ends of DNA breaks with a fluorescent tag. The percentage of TUNEL-positive (apoptotic) cells is then quantified using fluorescence microscopy or flow cytometry [1].
- **Analysis of Signaling Pathway Inhibition (Western Blot)**
 - **Purpose:** To confirm the biochemical mechanism of action by analyzing the inhibition of the target pathway [1] [2].
 - **Method:** Treated cells are lysed, and proteins are separated by gel electrophoresis and transferred to a membrane. The membrane is then probed with specific antibodies against phosphorylated (active) and total IGF-1R, Akt, and other pathway components. Reduced phosphorylation levels indicate successful pathway inhibition by **NVP-ADW742** [1] [2].

IGF-1R Signaling and NVP-ADW742 Mechanism

The diagram below illustrates the targeted signaling pathway and the mechanism of action of **NVP-ADW742**.



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Guidance on Assessing Product Variability

Since the scientific literature does not address lot-to-lot variability, here is practical guidance on how to approach this critical quality assessment:

- **Contact Manufacturers Directly:** Inquire about their Quality Control (QC) procedures. Reputable suppliers should provide a Certificate of Analysis (CoA) for each lot, detailing purity, potency, and identity.
- **Review the Certificate of Analysis (CoA):** Scrutinize CoAs for key parameters like **HPLC purity** (should be >95%), **water content**, and residual solvents. Consistent values across lots indicate good control.
- **Perform In-house QC Testing:**
 - **Purity Analysis:** Use techniques like **HPLC/LC-MS** to verify the chemical identity and purity of each new lot.
 - **Functional Potency Assay:** Conduct a cell-based dose-response assay. Compare the **IC₅₀ value** of a new lot against your in-house standard or a previous lot to confirm consistent biological activity [1] [2].

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References

1. The insulin-like growth factor-I receptor kinase inhibitor ... [pubmed.ncbi.nlm.nih.gov]
2. Insulin-like Growth Factor I Receptor Pathway Inhibition by ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [NVP-ADW742 in Pre-clinical Research]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548342#nvp-adw742-lot-to-lot-variability>]

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